

Handling and safety procedures for 4-Methylbenzyl bromide in the lab

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Compound of Interest

Compound Name: 4-Methylbenzyl bromide

Cat. No.: B049273

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Application Notes and Protocols for 4-Methylbenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **4-Methylbenzyl bromide** in a laboratory setting. Adherence to these procedures is critical to minimize risks and ensure a safe working environment. **4-Methylbenzyl bromide** is a corrosive, toxic, and lachrymatory substance that requires careful handling.

Hazard Identification and Chemical Properties

4-Methylbenzyl bromide (also known as p-Xylyl bromide) is a hazardous chemical that presents several risks in a laboratory setting.^{[1][2]} It is classified as a substance that can cause severe skin burns and eye damage.^{[1][3][4]} It is toxic if swallowed or in contact with skin and may cause respiratory irritation.^[3] This compound is also known to be a powerful lachrymator, meaning it can cause a copious flow of tears.^{[2][5]}

Physical and Chemical Properties:

Property	Value
CAS Number	104-81-4 [1] [6]
Molecular Formula	C ₈ H ₉ Br [6]
Molecular Weight	185.06 g/mol [6]
Appearance	White to pale yellow solid or melt [2]
Melting Point	34-36 °C (lit.) [6]
Boiling Point	218-220 °C (lit.) [6]
Solubility	Insoluble in water; soluble in ethanol, ether, and chloroform. [2]
Stability	Stable under normal conditions, but is moisture sensitive. [1] [3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **4-Methylbenzyl bromide**. The following table summarizes the required PPE.

PPE Category	Minimum Requirement	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. ^[7]	Protects against splashes of the corrosive liquid and irritating vapors that can cause severe eye damage. ^[7]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). A lab coat and an apron or coveralls made of appropriate chemical-resistant material. Double gloving is recommended. ^[7]	Prevents skin contact, which can lead to severe burns and irritation. ^[7]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary when handling the compound outside of a certified chemical fume hood or in case of a spill. ^[7]	Protects the respiratory tract from irritating and potentially harmful vapors. ^[7]
Footwear	Chemical-resistant, steel-toe boots or shoes. ^[8]	Protects feet from spills.

Handling and Storage Protocols

Receiving and Storage:

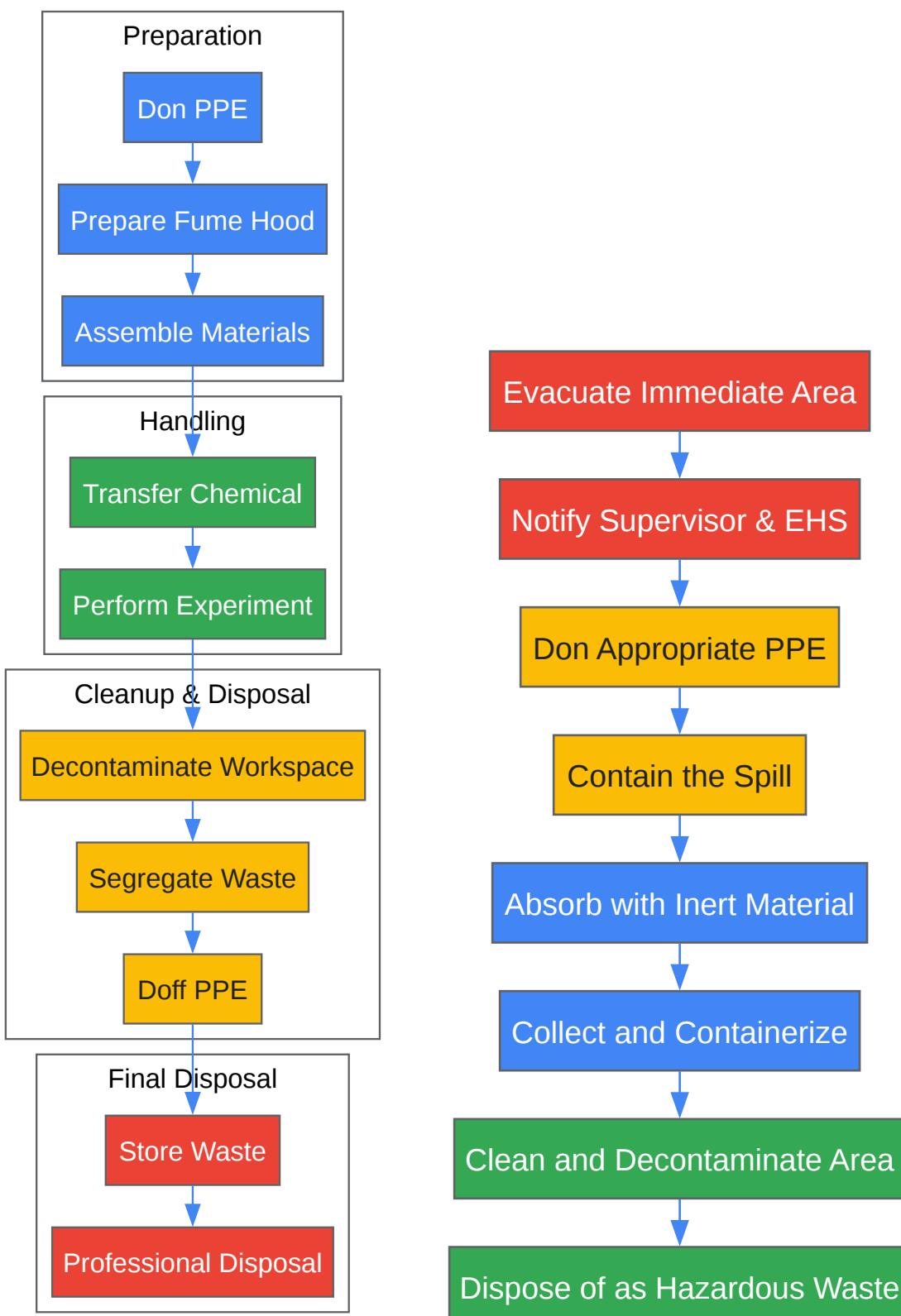
- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.^[7]
- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, bases, and metals.^{[1][7]} The storage area should be designated for corrosive materials.^[7] Keep the container tightly closed and protected from sunlight and moisture.^[3] It is recommended to store it under an inert gas.^[3]
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and all appropriate hazard warnings.^[7]

General Handling:

- All work with **4-Methylbenzyl bromide** must be conducted in a certified chemical fume hood.[9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Always wash hands thoroughly after handling.[3]
- Ensure that a safety shower and eyewash station are easily accessible and in good working order.[3][7]

Experimental Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **4-Methylbenzyl bromide** during a typical laboratory experiment.

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References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. cdnisotopes.com [cdnisotopes.com]
- 5. p-Xylyl bromide | C8H9Br | CID 7721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Methylbenzyl bromide 97 104-81-4 [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- 8. epa.gov [epa.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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